Spectroscopic Characterization of Methyl 4-fluoro-2-hydroxybenzoate: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl 4-fluoro-2-hydroxybenzoate*
CAS No.:	*392-04-1*
Cat. No.:	*B149410*

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Introduction

Methyl 4-fluoro-2-hydroxybenzoate (CAS No. 392-04-1) is a key synthetic intermediate in the development of novel pharmaceutical agents and other advanced organic materials.[1][2] Its structural features, a fluorinated aromatic ring coupled with hydroxyl and methyl ester functionalities, make it a versatile building block. Accurate and comprehensive characterization of this compound is paramount for ensuring the integrity of research and the quality of end-products. This guide provides an in-depth analysis of the spectroscopic data for **Methyl 4-fluoro-2-hydroxybenzoate**, offering insights into the interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The methodologies and interpretations presented herein are grounded in established principles and validated through comparison with analogous structures, providing a reliable reference for researchers and drug development professionals.

Molecular Structure and Physicochemical Properties

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A thorough understanding of the molecular structure is the foundation for interpreting spectroscopic data.

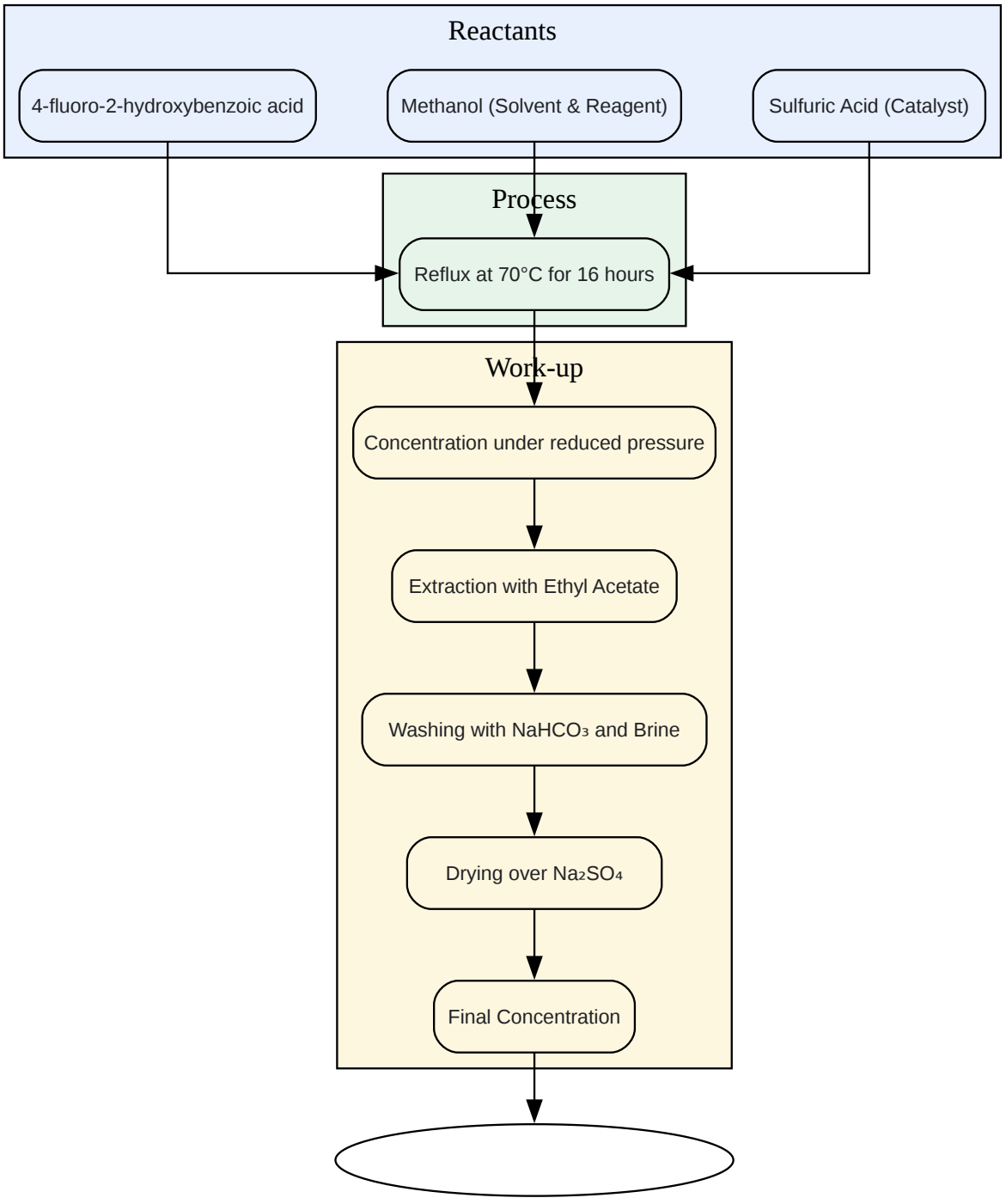
- Molecular Formula: $C_8H_7FO_3$
- Molecular Weight: 170.14 g/mol
- CAS Number: 392-04-1
- Appearance: Off-white to light yellow or brown crystalline solid[3]
- Melting Point: 38-40 °C[1]

The strategic placement of the fluorine atom at the C4 position and the hydroxyl group at the C2 position significantly influences the electronic environment of the aromatic ring and, consequently, its spectroscopic signatures.

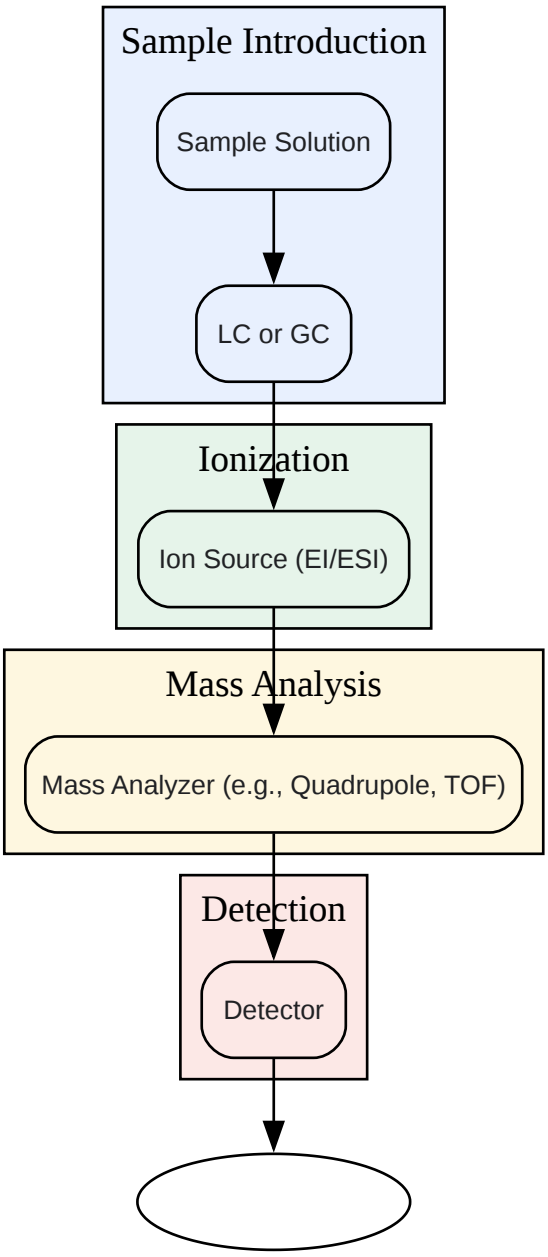
Synthesis Overview

The most prevalent and efficient synthesis of **Methyl 4-fluoro-2-hydroxybenzoate** is achieved through the Fischer esterification of 4-fluoro-2-hydroxybenzoic acid.[3] This reaction typically involves refluxing the carboxylic acid in methanol with a catalytic amount of a strong acid, such as sulfuric acid.[1] The workflow for this synthesis is outlined below.

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References

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- 1. METHYL 4-FLUORO-2-HYDROXYBENZOATE | 392-04-1 [chemicalbook.com]
- 2. Bioregistry - Spectral Database for Organic Compounds [bioregistry.io]
- 3. Methyl 2,3-difluoro-4-hydroxybenzoate | C8H6F2O3 | CID 22999141 - PubChem [pubchem.ncbi.nlm.nih.gov]
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